

Technical Guide: Elemental Composition Analysis of Cadmium Bromate

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Compound of Interest

Compound Name: Cadmium bromate

CAS No.: 14518-94-6

Cat. No.: B1591151

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Cadmium bromate ($\text{Cd}(\text{BrO}_3)_2$) is an inorganic compound composed of a cadmium cation (Cd^{2+}) and two bromate anions (BrO_3^-).^[1] It is a transition metal bromate typically found as a crystalline solid.^[1] Given that cadmium and its compounds are toxic, a precise understanding of its elemental composition is critical for research, safety, and regulatory purposes.^[2] This document provides a detailed analysis of the elemental composition of **cadmium bromate**, outlines an experimental protocol for its verification, and presents the logical workflow for this analysis.

Elemental Composition

The chemical formula for **cadmium bromate** is $\text{Cd}(\text{BrO}_3)_2$.^{[1][3]} The elemental composition is derived from the atomic masses of its constituent elements: Cadmium (Cd), Bromine (Br), and Oxygen (O).

- Cadmium (Cd): Atomic Mass ≈ 112.414 u^{[4][5][6]}

- Bromine (Br): Atomic Mass ≈ 79.904 u[7][8]
- Oxygen (O): Atomic Mass ≈ 15.999 u[9][10][11]

The molar mass of **cadmium bromate** is calculated as follows: Molar Mass = $(1 \times 112.414) + (2 \times 79.904) + (6 \times 15.999) = 368.216$ g/mol[1][12][13]

Data Summary

The following table summarizes the quantitative elemental analysis of **cadmium bromate**.

Element	Symbol	Atomic Mass (g/mol)	Molar Ratio (Atoms per Molecule)	Total Mass Contribution (g/mol)	Percentage by Mass (%)
Cadmium	Cd	112.414	1	112.414	30.53%
Bromine	Br	79.904	2	159.808	43.40%
Oxygen	O	15.999	6	95.994	26.07%
Total	Cd(BrO ₃) ₂	-	9	368.216	100.00%

Experimental Protocol: Elemental Verification

To experimentally verify the elemental composition of a **cadmium bromate** sample, a combination of analytical techniques is recommended. Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES) is a robust method for quantifying cadmium. Ion Chromatography (IC) is suitable for determining the bromate concentration. Oxygen is typically determined by calculation (by difference).

Sample Preparation (Microwave-Assisted Acid Digestion)

- Weighing: Accurately weigh approximately 100 mg of the **cadmium bromate** sample into a clean, acid-washed microwave digestion vessel.
- Digestion: Add 10 mL of concentrated nitric acid (HNO₃) to the vessel.

- **Microwave Program:** Seal the vessel and place it in a microwave digestion system. Ramp the temperature to 200°C over 15 minutes and hold for an additional 15 minutes.
- **Dilution:** After cooling, carefully open the vessel and dilute the digested sample to a final volume of 100 mL using deionized water. This solution is now ready for ICP-AES and IC analysis.

Cadmium Analysis by ICP-AES

- **Standard Preparation:** Prepare a series of cadmium calibration standards (e.g., 0.1, 1, 5, 10 ppm) from a certified stock solution.
- **Instrumentation:** Optimize the ICP-AES instrument parameters, including nebulizer gas flow, RF power, and plasma viewing height. Select a prominent, interference-free emission line for cadmium (e.g., 226.502 nm or 228.802 nm).
- **Calibration:** Aspirate the standards and generate a calibration curve of emission intensity versus concentration.
- **Sample Analysis:** Aspirate the prepared sample solution and measure the emission intensity for cadmium.
- **Quantification:** Calculate the concentration of cadmium in the sample using the calibration curve, accounting for the initial sample weight and dilution factor.

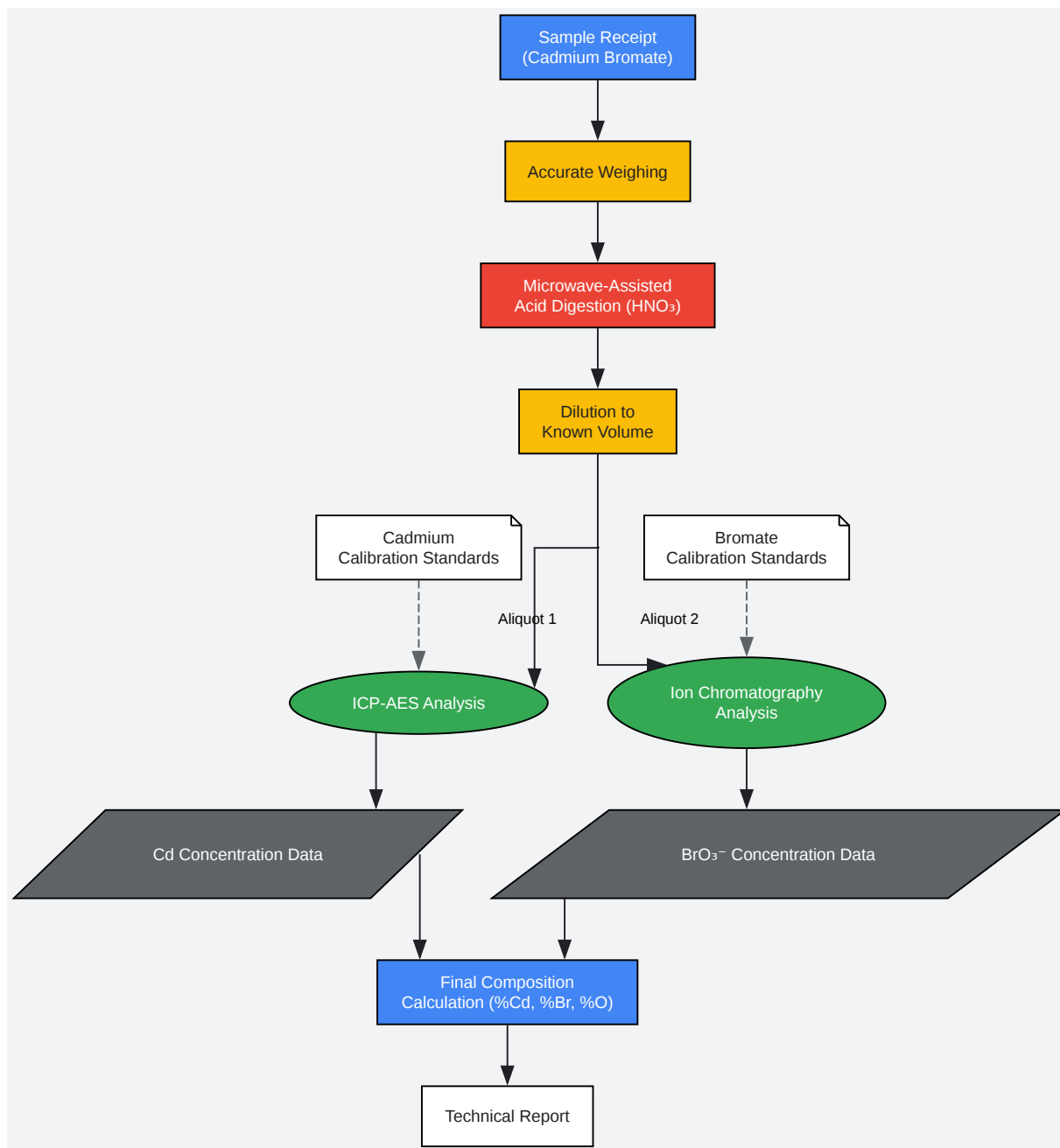
Bromate (as Bromine) Analysis by Ion Chromatography (IC)

- **Instrumentation:** Set up an ion chromatograph equipped with a suitable anion-exchange column (e.g., AS19), a suppressor, and a conductivity detector.
- **Eluent:** Use a potassium hydroxide (KOH) eluent gradient for optimal separation of bromate from other anions.
- **Standard Preparation:** Prepare a series of bromate standards (e.g., 0.5, 2, 5, 10 ppm) from a certified stock solution.

- Calibration: Inject the standards and create a calibration curve of peak area versus concentration.
- Sample Analysis: Inject the diluted sample solution and integrate the peak area corresponding to the bromate anion.
- Quantification: Determine the concentration of bromate in the sample using the calibration curve. Convert the bromate concentration to bromine concentration for the final elemental composition calculation.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the elemental analysis of **cadmium bromate**.



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Caption: Workflow for the elemental analysis of **Cadmium Bromate**.

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